

# In Vitro-In Vivo Correlation (IVIVC) Explained

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## Compound Focus: **Triafur**

CAS No.: 712-68-5

Cat. No.: S574927

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An **in vitro-in vivo correlation (IVIVC)** is a mathematical model that describes the relationship between an in vitro property of a drug dosage form (usually its dissolution rate or release profile) and an in vivo response (such as the amount of drug absorbed or the concentration in plasma) [1] [2].

The primary purpose of developing an IVIVC is to use a reliable in vitro test as a surrogate for in vivo bioequivalence studies. This can be highly valuable for:

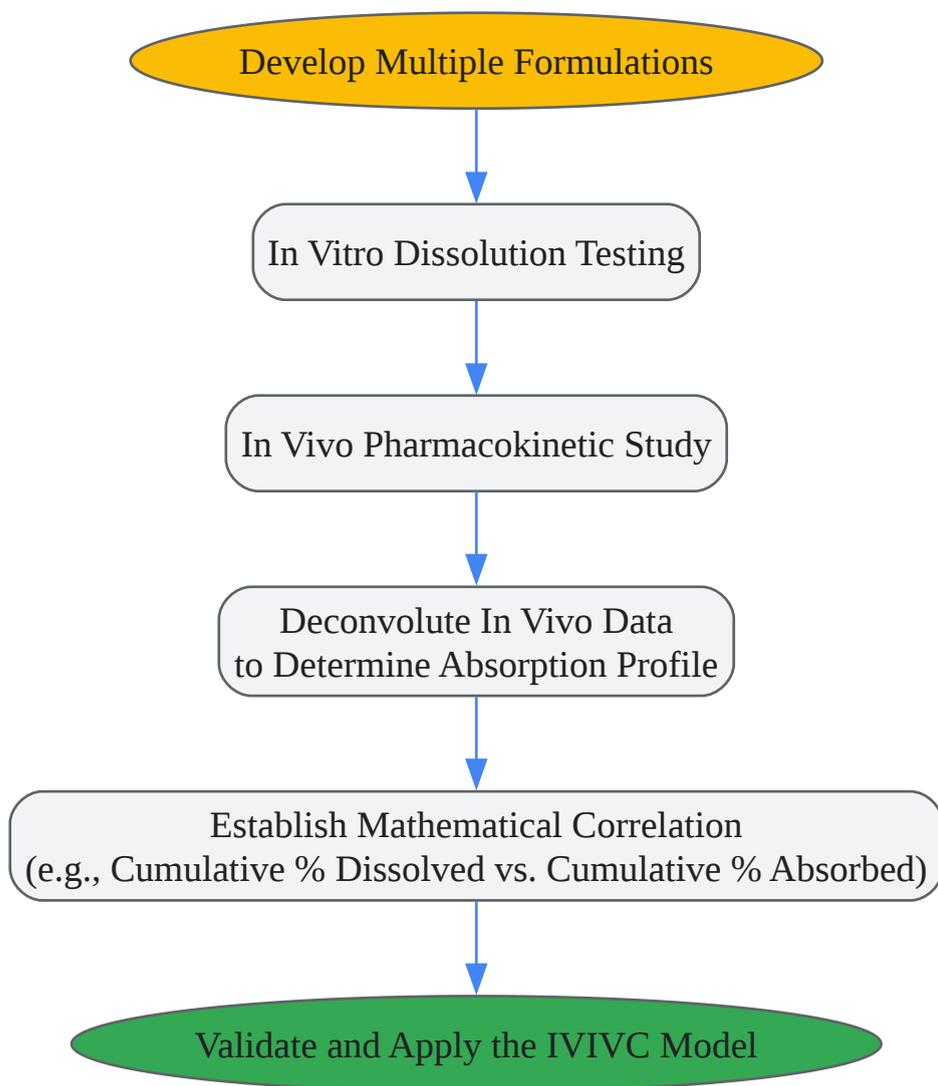
- **Reducing development costs and time.**
- **Setting meaningful dissolution specifications.**
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## Methodological Framework from Related Studies

While specific data for **Triafur** is unavailable, the following table summarizes the general experimental approach for establishing an IVIVC, illustrated by examples for other drugs found in the search results.

Component	General Methodology	Example from Nitrofurantoin [1]	Example from Trisulfapyrimidine [2]
<b>In Vitro Testing</b>	Dissolution testing under controlled conditions (pH, agitation).	Multiple formulations with a broad range of dissolution rates were created.	A UV method was developed to measure total sulfa drug concentration in dissolution samples.
<b>In Vivo Testing</b>	Pharmacokinetic study in humans to measure drug absorption.	A randomized complete block crossover study to determine bioequivalency.	In vivo parameters were measured after administration of suspensions to humans.
<b>Correlation Model</b>	Mathematical relationship linking in vitro dissolution to in vivo absorption.	A correlation was developed relating <b>cumulative percent dissolved</b> to <b>cumulative percent excreted</b> in urine.	The in vitro measurement was found to correlate well with several in vivo parameters.

The following diagram outlines the core workflow for establishing a Level A IVIVC, which is the most informative type and represents a point-to-point relationship between in vitro dissolution and in vivo absorption.



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## References

1. Effect of formulation and process variables on ... [pubmed.ncbi.nlm.nih.gov]
2. in vivo–in vitro correlations for trisulfapyrimidine suspensions [researchwithrutgers.com]

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